

# Physicochemical Properties of 5-Methyloctahydropyrrolo[3,4-b]pyrrole: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Methyloctahydropyrrolo[3,4-b]pyrrole

Cat. No.: B1145645

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**5-Methyloctahydropyrrolo[3,4-b]pyrrole** is a bicyclic heterocyclic amine. Its structural framework, consisting of two fused five-membered rings, is a common motif in various biologically active compounds. Understanding the physicochemical properties of this core structure is crucial for its potential applications in medicinal chemistry and drug development, as these properties significantly influence its pharmacokinetic and pharmacodynamic behavior. This technical guide provides a summary of the available physicochemical data for **5-Methyloctahydropyrrolo[3,4-b]pyrrole**, outlines standard experimental protocols for their determination, and explores the biological context of related compounds.

## Core Physicochemical Properties

Currently, most of the available data on the physicochemical properties of **5-Methyloctahydropyrrolo[3,4-b]pyrrole** is derived from computational models. Experimental data for properties such as melting point, boiling point, and pKa are not readily available in published literature.

## Data Summary

The following table summarizes the computed physicochemical properties for **5-Methyloctahydropyrrolo[3,4-b]pyrrole**.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>14</sub> N <sub>2</sub>	--INVALID-LINK--[1]
Molecular Weight	126.20 g/mol	--INVALID-LINK--[1]
LogP (calculated)	-0.0901	--INVALID-LINK--[1]
Topological Polar Surface Area (TPSA)	15.27 Å <sup>2</sup>	--INVALID-LINK--[1]
Hydrogen Bond Donors	1	--INVALID-LINK--[1]
Hydrogen Bond Acceptors	2	--INVALID-LINK--[1]
Rotatable Bonds	0	--INVALID-LINK--[1]

## Experimental Protocols for Physicochemical Property Determination

The following sections detail standard experimental methodologies that can be employed to determine the key physicochemical properties of **5-Methyloctahydropyrrolo[3,4-b]pyrrole**.

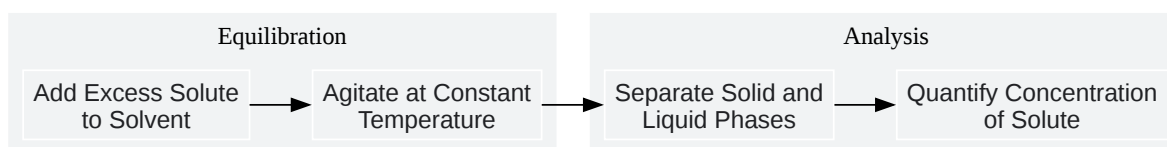
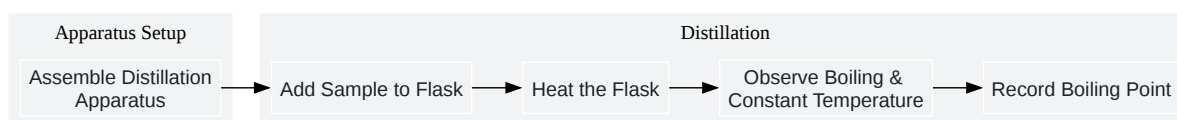
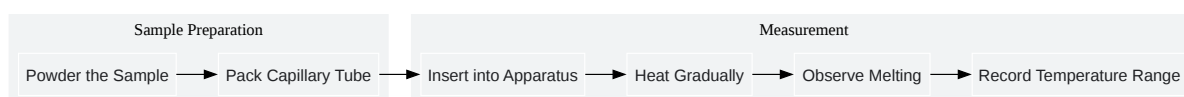
### Melting Point Determination

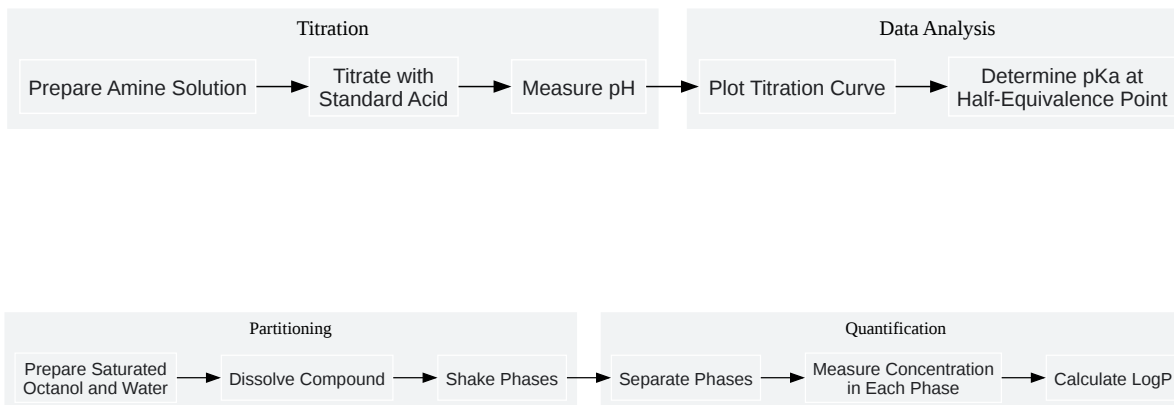
The melting point of a solid is a fundamental physical property used for identification and purity assessment.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the solid compound is finely powdered and packed into a thin-walled capillary tube, sealed at one end.
- **Apparatus:** A melting point apparatus equipped with a heating block, a thermometer, and a magnifying lens for observation is used.

- Procedure: The capillary tube containing the sample is placed in the heating block adjacent to the thermometer. The temperature is raised gradually, and the range at which the substance melts is recorded. A slow heating rate (1-2 °C per minute) is crucial for accurate determination.
- Data Analysis: The melting point is reported as a range, from the temperature at which the first drop of liquid appears to the temperature at which the entire solid has melted.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [Physicochemical Properties of 5-Methyloctahydropyrrolo[3,4-b]pyrrole: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1145645#physicochemical-properties-of-5-methyloctahydropyrrolo-3-4-b-pyrrole>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)